

# Personal protective equipment for handling 2-Methyl-1,2,3,4-tetrahydroisoquinoline

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## Compound of Interest

Compound Name: 2-Methyl-1,2,3,4-tetrahydroisoquinoline

Cat. No.: B154532

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## Essential Safety and Handling Guide for 2-Methyl-1,2,3,4-tetrahydroisoquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **2-Methyl-1,2,3,4-tetrahydroisoquinoline** (CAS No. 1612-65-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against chemical exposure. The following PPE is mandatory when handling **2-Methyl-1,2,3,4-tetrahydroisoquinoline**.

Table 1: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.	Prevents skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.	Minimizes inhalation of vapors or mists.

## Health Hazard Information

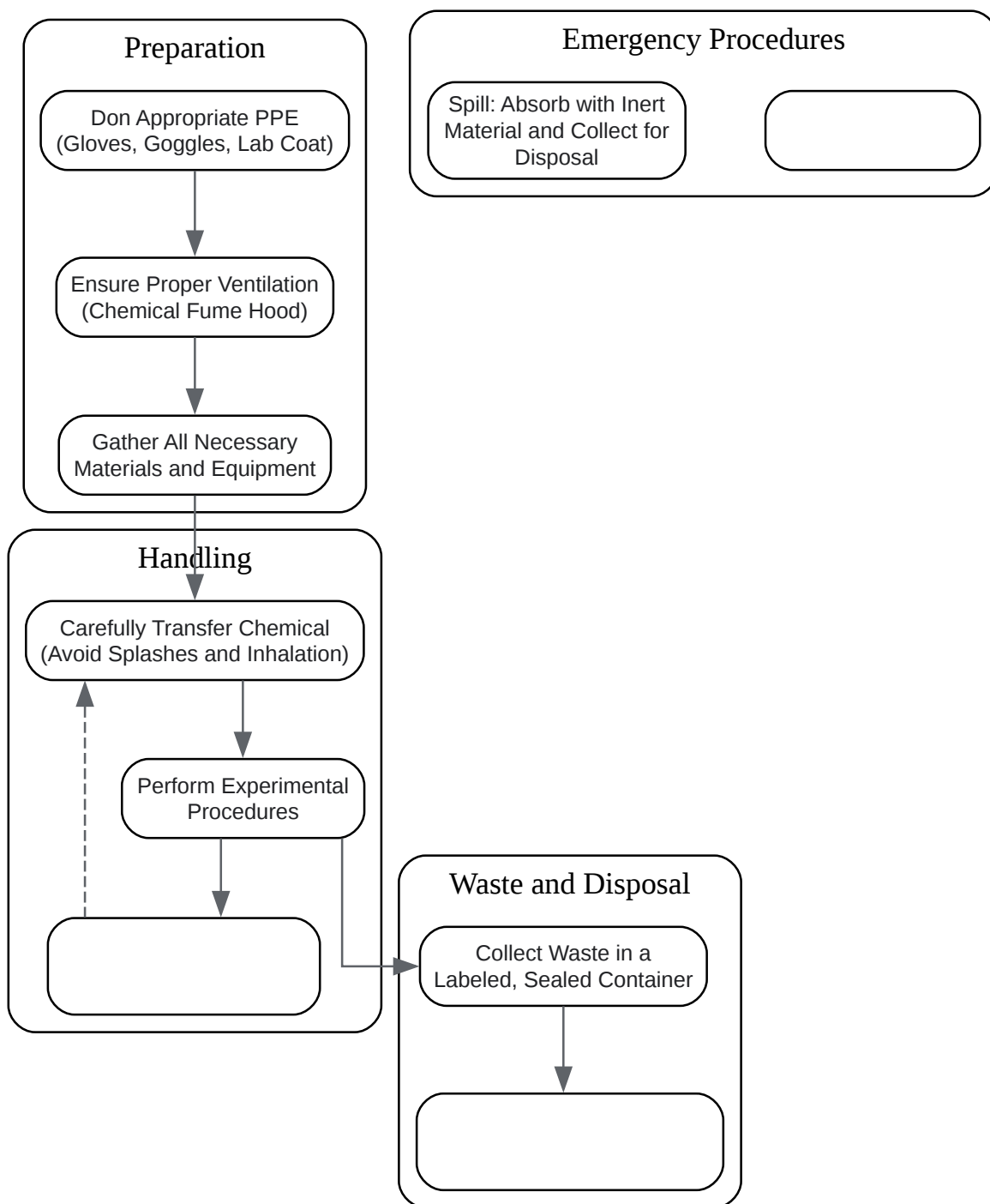
Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H320: Causes eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Methyl-1,2,3,4-tetrahydroisoquinoline** is crucial for safety. The following workflow outlines the key steps from preparation to disposal.



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## References

- 1. 2-Methyl-1,2,3,4-tetrahydroisoquinoline | 1612-65-3 [sigmaaldrich.com]
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